

Technical Support Center: SU-13197

Electrophysiology Recordings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **SU-13197**

Cat. No.: **B13448160**

[Get Quote](#)

Welcome to the technical support center for electrophysiology recordings involving **SU-13197**. This resource is designed for researchers, scientists, and drug development professionals to help identify and troubleshoot common artifacts that may be encountered during your experiments. While there is limited information on artifacts specifically caused by **SU-13197**, this guide addresses common issues in electrophysiological recordings that may occur during your research.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

This section provides answers to common questions about artifacts in electrophysiology recordings and offers step-by-step troubleshooting guides to resolve them.

Question 1: I'm seeing a persistent, regular, thick baseline in my recording. What is it and how can I fix it?


Answer: This is likely 60 Hz (or 50 Hz in some regions) powerline interference. It is one of the most common artifacts in electrophysiology and originates from nearby electrical equipment.[\[1\]](#) [\[2\]](#)

Troubleshooting Guide:

- Identify and Isolate the Source:

- Systematically unplug non-essential electrical devices near your setup, such as centrifuges, vortexers, and personal electronics.
- Move your recording setup away from electrical outlets and large electronic devices if possible.
- Check Your Grounding:
 - Ensure all components of your electrophysiology rig are connected to a single, common ground point to prevent ground loops.
 - A loose or poor ground connection is a frequent cause of this type of noise.[\[3\]](#)
- Use a Faraday Cage:
 - A Faraday cage is a wire mesh enclosure that shields your setup from external electromagnetic interference.[\[4\]](#) Ensure the cage is properly grounded.
- Optimize Cabling:
 - Keep grounding, reference, and headstage cables as short as possible to minimize them acting as antennae.
- Utilize Filters:
 - If the noise persists, use a notch filter specifically for 50 or 60 Hz during data acquisition or analysis. Be cautious with filtering as it can sometimes introduce its own artifacts.[\[3\]](#)

Troubleshooting Workflow for Powerline Interference



[Click to download full resolution via product page](#)

Diagram of the troubleshooting workflow for 60/50 Hz powerline interference.

Question 2: My baseline is slowly and erratically drifting. What could be the cause?


Answer: This artifact is known as baseline wander or drift. It can be caused by several factors, including poor electrode-skin contact, respiration, subject movement, and temperature fluctuations.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Troubleshooting Guide:

- Check Electrode Stability:
 - Ensure your recording and reference electrodes are securely positioned and have a stable interface with your preparation. Loose contacts can lead to slow drifts.[\[3\]](#)
 - For in-vitro slice work, ensure the slice is well-perfused and stable in the recording chamber.

- Allow for Acclimatization:
 - Give the preparation sufficient time to acclimatize to the recording environment and temperature.
 - For in-vivo recordings, allow the subject to remain still before and during the recording.
- Improve Electrode Contact:
 - For in-vivo preparations, ensure proper skin preparation (e.g., cleaning with alcohol) and use fresh, high-quality electrodes with sufficient gel.
- Monitor Environmental Factors:
 - Maintain a stable temperature in the recording chamber, as even minor fluctuations can cause drift.[3]
- Use a High-Pass Filter:
 - If the drift is of a low frequency, applying a high-pass filter during analysis can help to reduce it.[3]

Logical Relationship for Baseline Wander Causes



[Click to download full resolution via product page](#)

Common causes of baseline wander in electrophysiology recordings.

Question 3: I'm seeing sudden, sharp, irregular spikes in my data. What are these?

Answer: These are likely motion artifacts or electrode "pops." Motion artifacts are caused by movement of the subject or the recording setup, while electrode pops can result from a loose electrode connection.[1][3]

Troubleshooting Guide:

- Stabilize the Preparation:
 - For in-vivo recordings, ensure the subject is comfortably and securely positioned.
 - For in-vitro recordings, make sure the slice is properly anchored in the chamber.
- Secure Electrodes and Cables:
 - Tape down electrode cables to prevent them from moving during the recording.
 - Check that the electrode holder is securely fastened and that the electrode itself is not loose.
- Inspect Electrodes:
 - If you suspect an electrode pop, check the integrity of the electrode. For patch-clamp recordings, this may mean replacing the pipette. For in-vivo recordings, ensure the electrode has good contact.
- Use an Anti-Vibration Table:
 - Mechanical vibrations from the building can be introduced into your recording. An anti-vibration air table can help to minimize this.[4]

Summary of Common Artifacts

Artifact Type	Appearance	Common Causes	Primary Solutions
Powerline Interference	Regular, thick baseline at 60 or 50 Hz. [1]	Nearby electrical equipment, improper grounding. [5]	Isolate electrical sources, ensure common ground, use a Faraday cage. [3] [4]
Baseline Wander	Slow, undulating drift of the isoelectric line. [5]	Respiration, movement, poor electrode contact, temperature changes. [3] [5]	Stabilize preparation, check electrode contact, allow for acclimatization, use high-pass filter. [3]
Motion Artifact	Sudden, irregular, large-amplitude spikes. [1]	Subject movement, loose cables, unstable setup.	Secure the subject and cables, use an anti-vibration table. [4]
Electrode Pop	Sharp, vertical deflections. [1]	Loose electrode connection, damaged electrode.	Check and secure electrode connections, replace electrode if necessary.
Muscle Tremor (EMG)	High-frequency, irregular, "fuzzy" baseline. [5]	Muscle activity from the subject.	Ensure the subject is relaxed and comfortable, maintain a warm environment. [1]

Experimental Protocols

Systematic Artifact Troubleshooting Check

This protocol provides a step-by-step method to identify and eliminate sources of noise in your electrophysiology rig.

Objective: To systematically identify and resolve sources of electrical and mechanical noise in an electrophysiology recording setup.

Materials:

- Your complete electrophysiology setup (amplifier, digitizer, headstage, electrode holder, microscope, etc.)
- Model cell or a test resistor
- Saline solution
- Faraday cage
- Grounding wires and common ground point

Procedure:

- Establish a Baseline Recording:
 - Turn on all essential equipment for your recording (amplifier, digitizer, perfusion pump, light source).
 - Place the recording electrode in a beaker of saline solution with the reference electrode.
 - Record the baseline noise level. This is your starting point.
- Isolate Electrical Noise Sources:
 - Turn off and unplug all non-essential equipment in the room one by one (e.g., personal computers, centrifuges, stir plates). After unplugging each device, check your baseline recording to see if the noise has decreased.
 - If a particular device is identified as a noise source, move it further away from the rig or ensure it is properly grounded.
- Verify Grounding:
 - Ensure all metal components of your setup (microscope, manipulators, Faraday cage, anti-vibration table) are connected to a single common ground point.
 - Check for any loose grounding connections and tighten them.

- Test the Faraday Cage:
 - With the recording ongoing, open and close the door of the Faraday cage. A significant increase in noise when the door is open indicates that the cage is effectively shielding your setup from external noise.
- Check for Mechanical Vibrations:
 - Gently tap on the anti-vibration table and then on the floor nearby. Observe the recording for any induced artifacts. This will help you determine the effectiveness of your vibration isolation.
 - Ensure that no tubing or cables are pulling on the electrode holder or headstage, as this can introduce drift and movement artifacts.[\[4\]](#)
- Evaluate the Perfusion System:
 - Turn the perfusion pump on and off to see if it introduces noise. Some peristaltic pumps can be a source of electrical or mechanical artifacts.
 - Ensure there are no air bubbles or blockages in the perfusion lines, which can cause pressure changes and artifacts.

By following this systematic approach, you can effectively isolate and eliminate the most common sources of artifacts in your electrophysiology recordings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. med-linket-corp.com [med-linket-corp.com]
- 2. aclsmedicaltraining.com [aclsmedicaltraining.com]
- 3. benchchem.com [benchchem.com]

- 4. scientifica.uk.com [scientifica.uk.com]
- 5. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Support Center: SU-13197 Electrophysiology Recordings]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b13448160#common-artifacts-in-su-13197-electrophysiology-recordings>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com